

Personal protective equipment for handling Recql5-IN-1

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Compound of Interest

Compound Name: Recql5-IN-1

Cat. No.: B10831442

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Essential Safety and Handling Guide for Recql5-IN-1

This guide provides crucial safety and logistical information for the handling and disposal of Recql5-IN--1, a potent inhibitor of RECQL5 helicase activity.^[1] Adherence to these procedures is vital for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling Recql5-IN-1.

PPE Category	Recommended Equipment	Specifications and Remarks
Eye Protection	Safety goggles with side-shields	Must be worn at all times when handling the compound to protect against splashes or airborne particles.
Hand Protection	Protective gloves	Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for tears or punctures before and during use. Change gloves frequently.
Respiratory Protection	Suitable respirator	To be used when engineering controls are insufficient, during spill cleanup, or when handling the powder form. Ensure proper fit and NIOSH approval.
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect skin and personal clothing. Ensure it is fully buttoned.

Operational and Disposal Plans

Handling:

- Avoid inhalation of dust and contact with skin and eyes.[\[2\]](#)[\[3\]](#)
- All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- For long-term storage, refer to the product-specific guidelines, which may include refrigeration or freezing.

Spill Response:

- In case of a spill, evacuate non-essential personnel from the area.
- Wear full personal protective equipment, including respiratory protection.[\[2\]](#)[\[3\]](#)
- Absorb liquid spills with an inert material (e.g., vermiculite, sand) and collect for disposal.[\[2\]](#)
[\[3\]](#)
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal.
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) and wash the area thoroughly.[\[2\]](#)[\[3\]](#)

Disposal:

- Dispose of waste material in accordance with all applicable local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- Do not allow the product to enter drains or waterways.[\[2\]](#)[\[3\]](#)
- Contaminated packaging should be treated as the product itself and disposed of accordingly.

First Aid Measures

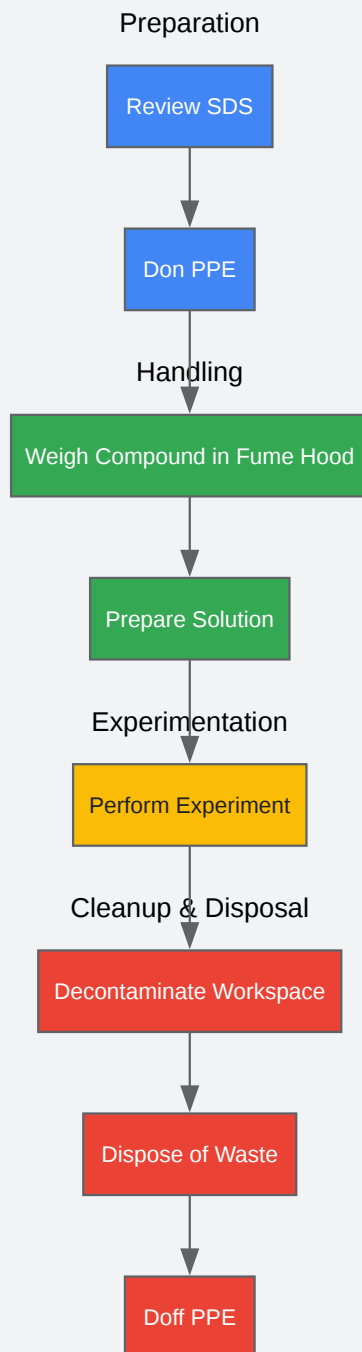
- If in Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[3\]](#)
- If on Skin: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[\[2\]](#)

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Recql5-IN-1** in a laboratory setting.

Standard Workflow for Handling Recql5-IN-1

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